

An In-depth Technical Guide to the Physical Properties of Bromodifluoroacetic Acid

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Compound of Interest

Compound Name: *Bromodifluoroacetic acid*

Cat. No.: *B1271540*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Bromodifluoroacetic acid** (CAS No. 354-08-5). The information is presented to support research, development, and drug discovery applications where this compound is utilized as a critical building block and reagent.

Quantitative Physical Properties

The physical characteristics of **Bromodifluoroacetic acid** are summarized in the table below, offering a clear and concise reference for laboratory and developmental work.

Physical Property	Value	Units
Molecular Formula	C ₂ HBrF ₂ O ₂	
Molecular Weight	174.93	g/mol
Appearance	Colorless liquid	
Density	2.178	g/cm ³
Melting Point	40	°C
Boiling Point	134 - 145.5	°C
pKa	0.21 (Predicted)	
Refractive Index	1.433	
Solubility	Soluble in water.	

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key physical properties of **Bromodifluoroacetic acid**. These protocols are based on standard laboratory practices and can be adapted for specific experimental setups.

2.1. Determination of Melting Point

The melting point of **Bromodifluoroacetic acid** can be determined using a capillary melting point apparatus.

- **Sample Preparation:** A small amount of solid **Bromodifluoroacetic acid** is introduced into a capillary tube, which is then sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, and the temperature is gradually increased.
- **Measurement:** The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded. A narrow melting range is indicative of high purity. [1][2] For a pure substance, this range is typically sharp.[1][2] Impurities tend to lower and broaden the melting point range.[2]

2.2. Determination of Boiling Point

The boiling point can be determined using the Thiele tube method, which is suitable for small sample volumes.^[3]

- **Sample Preparation:** A small amount of liquid **Bromodifluoroacetic acid** is placed in a small test tube, and a capillary tube, sealed at one end, is inverted and placed inside the test tube.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Measurement:** The temperature is raised until a steady stream of bubbles emerges from the capillary tube. The heat source is then removed, and the temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.^{[3][4]}

2.3. Determination of pKa

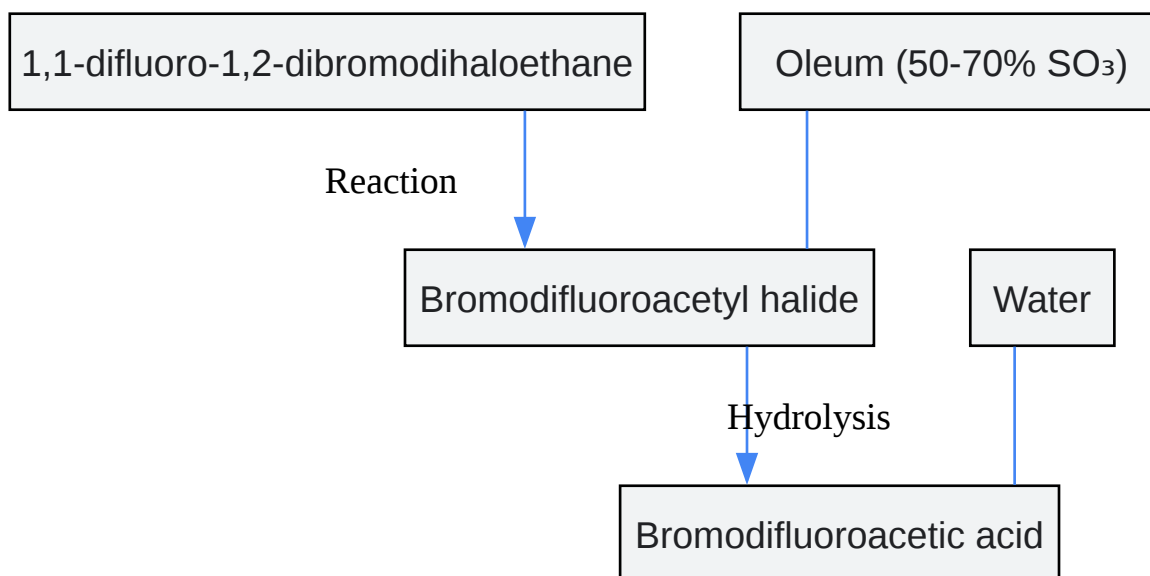
The acid dissociation constant (pKa) can be determined by potentiometric titration.^[5]

- **Sample Preparation:** A solution of **Bromodifluoroacetic acid** of known concentration is prepared in a suitable solvent, typically water.
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., NaOH) while the pH is monitored using a calibrated pH meter.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is the pH at the half-equivalence point, where half of the acid has been neutralized.^[5]

Synthesis of Bromodifluoroacetic Acid

A common method for the synthesis of **Bromodifluoroacetic acid** involves the reaction of a 1,1-difluoro-1,2-dibromodihaloethane with oleum to form a bromodifluoroacetyl halide, which is then hydrolyzed.^{[6][7]}

Experimental Workflow for the Synthesis of **Bromodifluoroacetic Acid**



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Caption: Synthesis of **Bromodifluoroacetic Acid**.

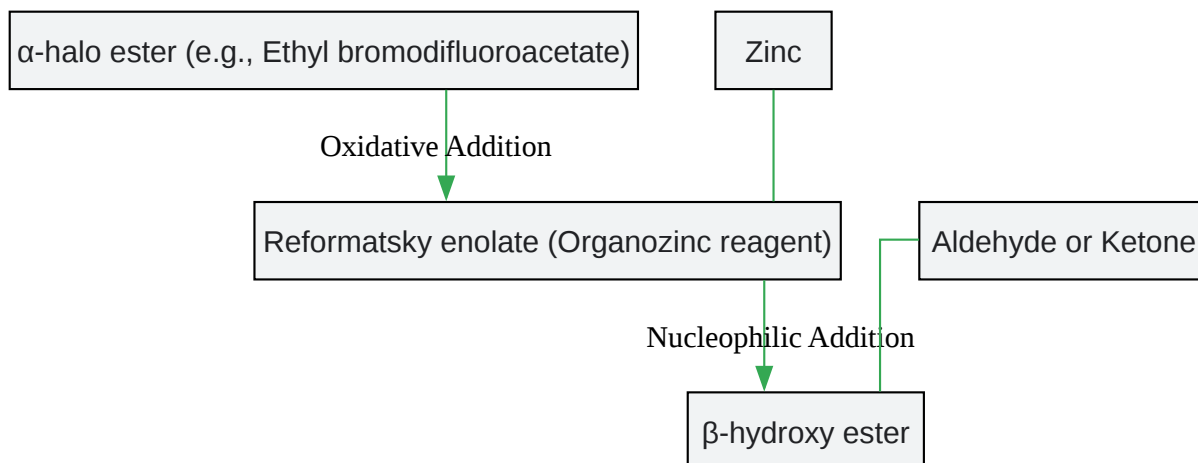
Detailed Methodology:

- A 1,1-difluoro-1,2-dibromodihaloethane is reacted with oleum (containing 50-70% sulfur trioxide).^{[6][7]}
- This reaction produces a bromodifluoroacetyl halide (either a bromide or chloride).^{[6][7]}
- The resulting bromodifluoroacetyl halide is then reacted directly with water in a hydrolysis step to yield **Bromodifluoroacetic acid**.^{[6][7]}
- The final product can be purified by distillation.

Applications in Chemical Synthesis

Bromodifluoroacetic acid is a valuable reagent in organic synthesis, primarily used for the introduction of the difluoromethyl group (-CF₂H) into molecules. One notable application is in the Reformatsky reaction.

Generalized Reformatsky Reaction Pathway



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Caption: The Reformatsky Reaction Mechanism.

In this reaction, an α -halo ester, such as ethyl bromodifluoroacetate, reacts with zinc to form an organozinc intermediate known as a Reformatsky enolate.[8][9] This enolate then acts as a nucleophile, adding to the carbonyl group of an aldehyde or ketone to form a β -hydroxy ester after an acidic workup.[8][9] This reaction is a powerful tool for carbon-carbon bond formation.

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